

Benzylxyacetic Acid: A Fundamental Properties Guide for Researchers

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Compound of Interest

Compound Name: *Benzylxyacetic acid*

Cat. No.: *B1267153*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the core properties and applications of **benzylxyacetic acid**.

Core Chemical and Physical Properties

Benzylxyacetic acid, systematically named 2-(phenylmethoxy)acetic acid, is a carboxylic acid that serves as a versatile building block in organic synthesis.[1][2] It is functionally related to benzyl alcohol and glycolic acid.[2][3] At room temperature, it typically appears as a colorless to light yellow liquid, though it can also be a solid with a low melting point.[1][4][5]

Table 1: Physicochemical Properties of **Benzylxyacetic Acid**

| Property | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 30379-55-6 | [1] [6] [7] |
| Molecular Formula | C ₉ H ₁₀ O ₃ | [1] [7] [8] |
| Molecular Weight | 166.17 g/mol | [1] [6] [8] |
| Appearance | Colorless to light yellow liquid or solid | [1] [4] [5] |
| Melting Point | 80-81 °C | [4] [7] |
| Boiling Point | 137-139 °C at 0.6 mmHg; 146 °C at 1.1 Torr | [4] [6] [7] |
| Density | 1.162 g/mL at 25 °C | [1] [4] [6] |
| pKa | 3.52 (Predicted) | [4] |
| Flash Point | 113 °C (235.4 °F) - closed cup | [5] [6] |
| Refractive Index | n _{20/D} 1.526 | [1] [4] [6] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **benzyloxyacetic acid**.

Table 2: Spectroscopic Data of **Benzyl Acetate**

| Spectrum Type | Key Features | Source(s) |
|---|--|---------------------|
| ¹ H NMR (CDCl ₃) | δ 12.28 (br, 1H), 7.34-7.30 (m, 5H), 4.59 (s, 2H), 4.12 (s, 2H) | [3] |
| IR | Consistent with the presence of hydroxyl, carbonyl, and ether functional groups. | [9] |

Synthesis and Reactivity

Benzylxyacetic acid is a valuable intermediate in organic synthesis, allowing for the creation of more complex molecules.^[1] Its carboxylic acid group can undergo reactions such as esterification and acylation.^[1]

General Synthesis Method

A common method for synthesizing **benzylxyacetic acid** involves the reaction of benzyl alcohol with chloroacetic acid in the presence of a strong base.

Detailed Experimental Protocol

The following protocol describes a laboratory-scale synthesis of **benzylxyacetic acid**:

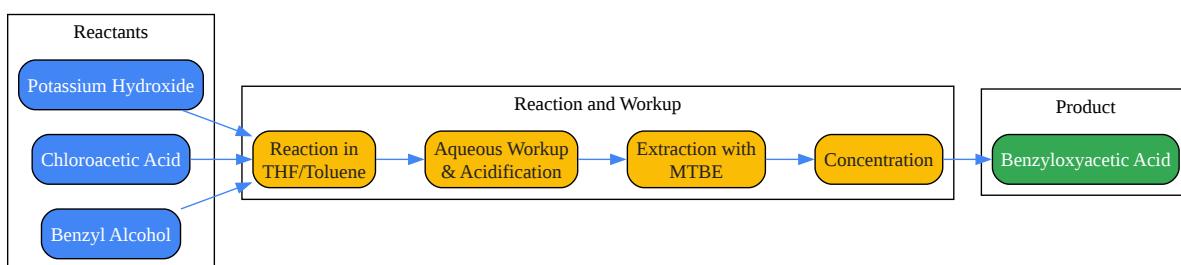
Materials:

- Tetrahydrofuran
- Toluene
- Potassium hydroxide
- Benzyl alcohol
- Chloroacetic acid
- Hydrochloric acid
- Methyl tert-butyl ether
- Purified water

Procedure:

- Add 960 g of tetrahydrofuran and 41 g of toluene to a reaction flask.
- Add 534.0 g of potassium hydroxide in four portions at a temperature of 10-20 °C.
- Following the addition of potassium hydroxide, add 1371.1 g of benzyl alcohol in three portions.

- Dissolve 300.1 g of chloroacetic acid in 480.5 g of tetrahydrofuran to create a solution.
- Add the chloroacetic acid solution dropwise to the reaction system, maintaining the reaction temperature at 70-80 °C.
- Continue the reaction until the chloroacetic acid is completely consumed.
- Cool the reaction system and add 3.12 kg of purified water.
- Remove the tetrahydrofuran via pressurized distillation.
- Extract the aqueous phase four times with toluene.
- Adjust the pH of the aqueous phase to 3 with hydrochloric acid at 10-20 °C.
- Extract the aqueous phase twice with methyl tert-butyl ether.
- Concentrate the organic phase to yield **benzyloxyacetic acid**. The expected yield is approximately 88.3% with a purity of 99.2% as determined by GC.



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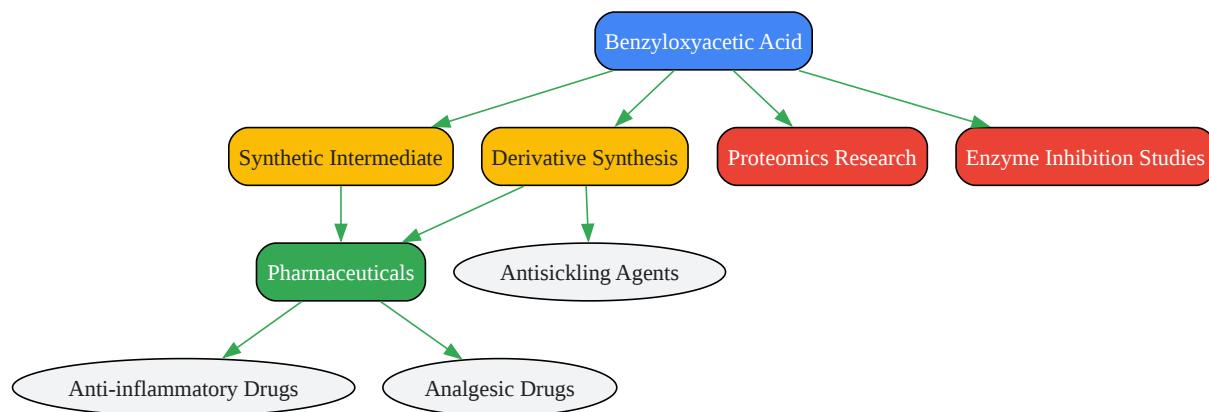
Caption: Synthesis workflow for **benzylxyacetic acid**.

Applications in Drug Development and Research

Benzylxyacetic acid is a key building block in pharmaceutical research and development.[\[1\]](#)

It serves as an intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.[\[1\]](#) Derivatives of **benzylxyacetic acid** have been investigated as potential antisickling agents.[\[3\]](#)[\[6\]](#)

The compound is also utilized in biochemical research, particularly in studies involving enzyme inhibition, which aids in understanding metabolic pathways.[\[1\]](#) Furthermore, it is employed in proteomics research.[\[10\]](#)[\[11\]](#)

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Caption: Logical relationships of **benzyloxyacetic acid**'s applications.

Safety and Handling

Benzylxyacetic acid is classified as an irritant.^[4] It is known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.^{[2][5][6]}

Table 3: Hazard and Precautionary Information

| Hazard Statements | Precautionary Statements |
|---|--|
| H315: Causes skin irritation | P261: Avoid breathing dust/fume/gas/mist/vapors/spray |
| H319: Causes serious eye irritation | P264: Wash skin thoroughly after handling |
| H335: May cause respiratory irritation | P280: Wear protective gloves/protective clothing/eye protection/face protection |
| P302 + P352: IF ON SKIN: Wash with plenty of water | |
| P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | |

Source:^{[2][5][6][12]}

Appropriate personal protective equipment, such as gloves and eye protection, should be worn when handling this chemical.^{[5][6]} Work should be conducted in a well-ventilated area.^[5]

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